

Technical Guide: 2-Amino-4-bromothiophene Hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-bromothiophene
Hydrobromide
Cat. No.: B13709949

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Executive Summary

2-Amino-4-bromothiophene Hydrobromide (CAS 2568130-86-7) is a high-value, metastable heterocyclic scaffold used primarily in the synthesis of advanced pharmaceutical agents, including kinase inhibitors (e.g., JNK, VEGFR) and PROTAC degraders.[1][2][3]

Unlike its stable 3-carboxylate precursors, the decarboxylated core offers a smaller, more lipophilic profile critical for optimizing ligand binding efficiency (LE). However, the free base (2-amino-4-bromothiophene) is inherently unstable due to oxidative dimerization and imine tautomerization.[1][2] Consequently, it is isolated and stored exclusively as the hydrobromide (HBr) salt. This guide provides the rigorous protocols required to synthesize, handle, and utilize this compound without degradation.

Chemical Identity & Physicochemical Properties[4] [5]

Property	Data
Chemical Name	2-Amino-4-bromothiophene Hydrobromide
CAS Number	2568130-86-7
Molecular Formula	C ₄ H ₄ BrNS[1][2][4] • HBr
Molecular Weight	258.96 g/mol (Salt) / 178.05 g/mol (Free Base)
Appearance	Off-white to beige hygroscopic solid
Solubility	Soluble in DMSO, DMF, Methanol; sparingly soluble in DCM
Stability	High Risk: Free base decomposes rapidly in air/light. Salt form is stable at -20°C under Argon.[1][2]
SMILES (Salt)	C1=C(SC(=C1)Br)N.Br

Synthesis & Mechanistic Causality

The synthesis of CAS 2568130-86-7 is non-trivial because the 2-aminothiophene moiety lacks the stabilizing electron-withdrawing group (EWG) at the C3 position found in common Gewald products.[1][2]

The "Stabilized Precursor" Strategy

Direct bromination of 2-aminothiophene is impossible due to polymerization.[1][2] The industry-standard route utilizes a Gewald Reaction to form a stable ester, followed by hydrolysis and decarboxylation in the presence of acid to trap the amine immediately.

Step 1: Gewald Synthesis (Precursor Formation)[2]

- Reagents: Methyl 4-chloro-3-oxobutanoate, Sulfur (), Morpholine (catalyst).[1][2]
- Mechanism: The Knoevenagel condensation is followed by thionation and cyclization.

- Intermediate: Methyl 2-amino-4-bromothiophene-3-carboxylate (CAS 1239461-22-3).[1][2]

Step 2: Saponification & Decarboxylation (The Critical Step)

- Challenge: Removing the C3-ester exposes the electron-rich C2-amine to oxidation.[1][2]
- Protocol:
 - Hydrolyze the ester with NaOH/MeOH.
 - Acidify with concentrated HBr.
 - Heat to induce thermal decarboxylation ().[1][2]
 - Causality: The presence of excess HBr protonates the amine (), deactivating the ring towards oxidative coupling and preventing the formation of azo-dimers.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway transitioning from the stable Gewald ester to the metastable HBr salt.[1][2]

Operational Protocol: Handling & Utilization

WARNING: Do not attempt to isolate the free base of this compound. All reactions must be designed to generate the free base in situ or utilize the salt directly.

Storage Protocol (Self-Validating System)

To ensure integrity, implement this storage check:

- Environment: Store at -20°C under inert gas (Argon/Nitrogen).
- Visual Check: If the solid turns dark brown or black, oxidative polymerization has occurred.
- Validation: Dissolve a small sample in DMSO-d6. ¹H NMR should show sharp peaks; broadening indicates paramagnetic radical formation (degradation).

In Situ Utilization Protocol

When using CAS 2568130-86-7 in nucleophilic attacks (e.g., amide coupling) or metal-catalyzed cross-couplings:

- Solvent Selection: Use anhydrous DMF or DMAc (degassed).
- Base Addition: Add organic base (DIPEA or TEA) at 0°C immediately before adding the electrophile.
 - Reasoning: Low temperature slows the dimerization rate of the liberated free amine, allowing the desired electrophile to react first.
- Order of Addition:
 - Correct: Salt + Electrophile + Solvent -> Cool -> Add Base.[1][2]
 - Incorrect: Salt + Base -> Wait -> Add Electrophile (Leads to "black tar" decomposition).[1][2]

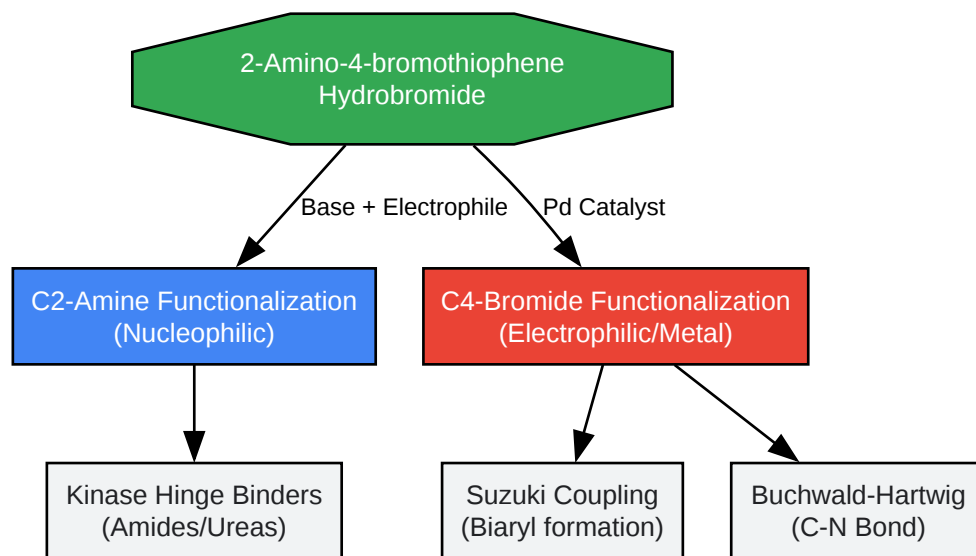
Applications in Drug Discovery[4][7][8][9]

This scaffold is a "dual-handle" building block, allowing orthogonal functionalization at the C2 (amine) and C4 (bromide) positions.

Orthogonal Functionalization Strategy

- Path A (C2-Amine): Amide coupling, urea formation, or reductive amination.[2] Used to attach the "hinge-binding" motif in kinase inhibitors.[1][2]
- Path B (C4-Bromide): Suzuki-Miyaura, Buchwald-Hartwig, or Sonogashira couplings.[1][2] Used to extend the scaffold into the solvent-exposed region of the protein pocket.

Reaction Logic Diagram



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Figure 2: Orthogonal derivatization logic for medicinal chemistry campaigns.

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